

# Pyrazole N-Demethyl Sildenafil-d3: Overview and Key Specifications

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**Compound Focus:** Pyrazole N-Demethyl Sildenafil-d3

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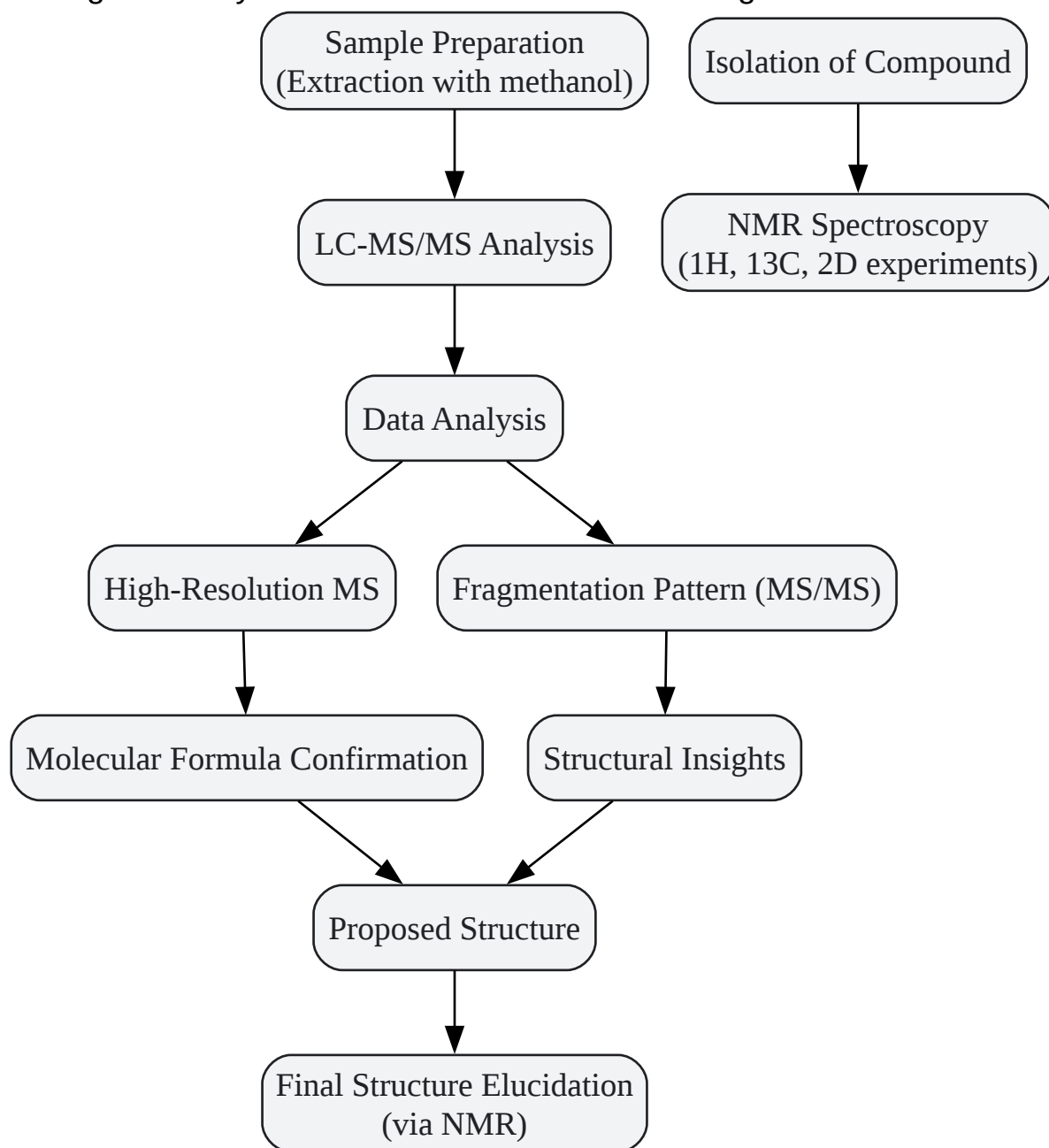
The table below summarizes the core identity and primary use cases for **Pyrazole N-Demethyl Sildenafil-d3** [1] [2].

Feature	Description
CAS Number	1185044-03-4 [1] [2]
Chemical Formula	C <sub>21</sub> H <sub>25</sub> D <sub>3</sub> N <sub>6</sub> O <sub>4</sub> S [2]
Molecular Weight	463.57 g/mol [1] [2]
IUPAC Name	5-[2-ethoxy-5-[4-(trideuteriomethyl)piperazin-1-yl]sulfonylphenyl]-3-propyl-2,4-dihydropyrazolo[4,3-d]pyrimidin-7-one [1]
Synonyms	Desmethylsildenafil-d3 [2]
Primary Role	Internal Standard for LC-MS/MS [1]
Key Application	Pharmacokinetic & metabolic studies, bioequivalence research, regulatory compliance testing [1]

## Analytical Characterization and Experimental Protocols

The accurate detection and quantification of sildenafil and its analogs, including potential impurities, rely on advanced analytical techniques. The following workflow visualizes the standard process for characterizing these compounds using Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy, based on methodologies established for sildenafil analogs [3] [4].

Figure: Analytical Workflow for Sildenafil Analog Characterization



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### Key Experimental Details:

- **Liquid Chromatography-Mass Spectrometry (LC-MS/MS):** This technique separates compounds (LC) and then identifies them based on their mass and characteristic fragmentation patterns (MS/MS). For **Pyrazole N-Demethyl Sildenafil-d3**, its use as an internal standard hinges on its co-elution with the target analyte and a distinct, predictable mass shift due to the deuterium atoms [1]. Key parameters include [5] [3]:
  - **Chromatography:** A C18 column with a mobile phase of acetonitrile and ammonium acetate buffer is commonly used.
  - **Mass Detection:** Electrospray Ionization (ESI) in positive mode is typical. The deuterated standard provides a 3 Da mass shift, which is easily distinguishable by high-resolution mass spectrometers.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** This is a powerful technique for definitive structure elucidation. It provides information about the carbon and hydrogen atoms in a molecule. As referenced in the search results, a full suite of one-dimensional and two-dimensional NMR experiments (such as NOESY, TOCSY, HSQC, and HMBC) is often necessary to fully characterize a new or unknown sildenafil analog and distinguish it from its non-deuterated counterparts or isomers [3] [4].

## Comparison of Key Compounds in Sildenafil Analysis

The table below positions **Pyrazole N-Demethyl Sildenafil-d3** among other related substances mentioned in the literature to clarify its specific role.

Compound	Primary Role & Characteristics	Key Applications / Context
<b>Pyrazole N-Demethyl Sildenafil-d3</b>	Deuterated internal standard; metabolic stability probe [1].	Quantitative LC-MS/MS for pharmacokinetics [1].
<b>Sildenafil Impurity M (Referenced as Metabolite)</b>	Likely the non-deuterated form (N-Desmethyl Sildenafil), a primary metabolite [1].	Target analyte in metabolic and impurity profiling studies.

Compound	Primary Role & Characteristics	Key Applications / Context
Imidazole (Impurity E)	Synthesis starting material or degradant; small, polar molecule [6].	Quality control (pharmacopoeia requirement); analyzed by HILIC [6].
Novel Sildenafil Analogs	Structurally similar, unapproved compounds (e.g., Thio- or Acetildenafil) [3] [4].	Adulteration detection in dietary supplements; health hazard [3] [4].

## Key Insights for Researchers

- **Pyrazole N-Demethyl Sildenafil-d3 is a Critical Tool for Accurate Bioanalysis:** Its value lies not in being a simple impurity, but in its role as a **deuterated internal standard**. It corrects for variability in sample preparation and instrument analysis, ensuring precise and reliable quantification of sildenafil and its metabolites (like Impurity M) in complex biological matrices [1].
- **Impurity Profiling Extends Beyond Metabolites:** Quality control of sildenafil involves monitoring various impurities, such as the polar **Imidazole (Impurity E)**, which requires specialized HILIC methods for analysis, distinct from the reversed-phase LC-MS used for the drug itself and its major metabolites [6].
- **The Landscape of Analogs is Complex:** Researchers must be aware of numerous unapproved sildenafil analogs that are fraudulently added to "herbal" products. Identifying these requires sophisticated structural elucidation techniques, as detailed in the provided research [3] [4].

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